

Technical Guide: Molecular Weight of 4-(5-Ethylpyridin-2-yl)benzoic Acid

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Compound of Interest

Compound Name: 4-(5-Ethylpyridin-2-yl)benzoic acid

Cat. No.: B12485588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular weight of the compound **4-(5-Ethylpyridin-2-yl)benzoic acid**. This information is critical for a variety of applications in research and development, including stoichiometric calculations in chemical synthesis, quantitative analysis, and the preparation of solutions with precise molar concentrations.

Chemical Identity and Molecular Formula

4-(5-Ethylpyridin-2-yl)benzoic acid is a derivative of benzoic acid and pyridine, characterized by an ethyl group substituted at the 5-position of the pyridine ring, which is in turn attached to the benzoic acid at the 2-position. The molecular formula for this compound is $C_{14}H_{13}NO_2$. This formula is determined by the constituent atoms: 14 carbon atoms, 13 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms.

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-(5-Ethylpyridin-2-yl)benzoic acid** is as follows:

- Carbon (C): 14 atoms \times 12.011 u = 168.154 u
- Hydrogen (H): 13 atoms \times 1.008 u = 13.104 u
- Nitrogen (N): 1 atom \times 14.007 u = 14.007 u

- Oxygen (O): 2 atoms \times 15.999 u = 31.998 u

Total Molecular Weight = 168.154 + 13.104 + 14.007 + 31.998 = 227.263 g/mol

This value is consistent with the molecular weight of its isomers, such as 4-(3-Ethylpyridin-2-yl)benzoic acid[1].

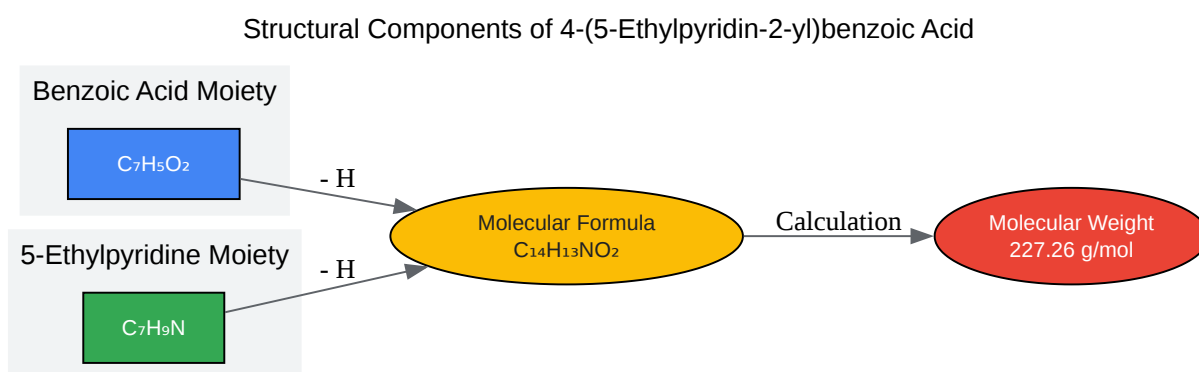
Data Presentation

For clarity and ease of use, the key quantitative data for **4-(5-Ethylpyridin-2-yl)benzoic acid** is summarized in the table below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₄ H ₁₃ NO ₂ |
| Molecular Weight | 227.26 g/mol |
| Exact Mass | 227.094629 u |

Logical Relationship of Components

The following diagram illustrates the relationship between the structural components of **4-(5-Ethylpyridin-2-yl)benzoic acid** and its overall molecular composition.



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Component contribution to the molecular formula.

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References

- 1. 4-(3-Ethylpyridin-2-yl)benzoic acid | C₁₄H₁₃NO₂ | CID 59725661 - PubChem [pubchem.ncbi.nlm.nih.gov]
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